

A Technical Guide to Zonisamide-13C6: Commercial Availability, Pricing, and Analytical Applications

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Compound of Interest

Compound Name: Zonisamide-13C6

CAS No.: 1435934-68-1

Cat. No.: B15577666

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercially available stable isotope-labeled **Zonisamide-13C6**, including a summary of suppliers and pricing. Furthermore, it details its primary application as an internal standard in quantitative bioanalytical methods and outlines the established mechanism of action of Zonisamide. This document is intended to serve as a valuable resource for researchers in pharmacology, drug metabolism, and clinical chemistry.

Commercial Availability and Pricing of Zonisamide-13C6

Zonisamide-13C6 is a stable isotope-labeled analog of the anti-epileptic drug Zonisamide, which is crucial for use as an internal standard in mass spectrometry-based quantitative analyses. Its availability as a certified reference material ensures accuracy and traceability in research and clinical settings. The following table summarizes the commercially available

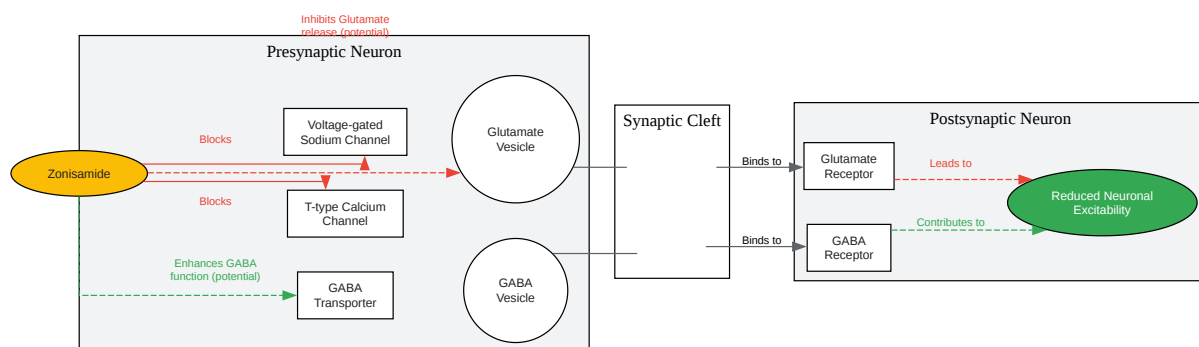
Zonisamide-13C6 from various suppliers. Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

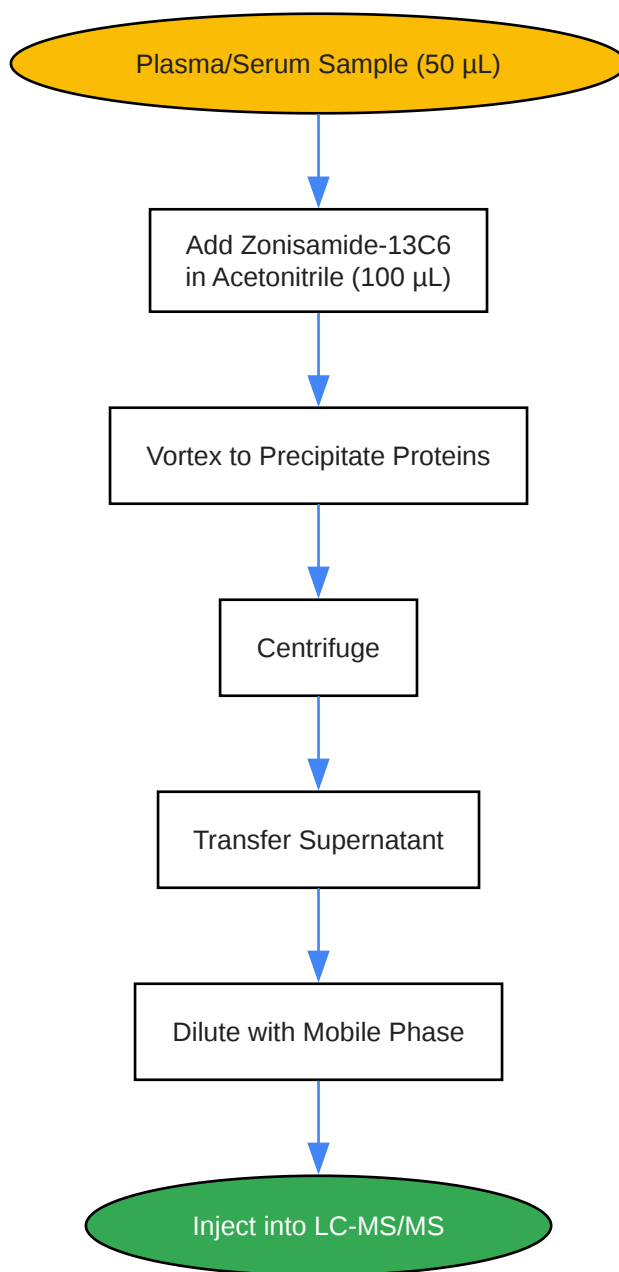
Supplier	Product Name	Catalog Number	Pack Size	Concentration	Price (USD)
Merck (Millipore Sigma)	Zonisamide-13C6 Solution	Z-006-1ML	1 mL	100 µg/mL in Methanol	~\$376.59[1]
Cerilliant (a brand of Merck)	Zonisamide-13C6	Z-006	1 mL	100 µg/mL in Methanol	Contact for price[2]
SLS Ireland	ZONISAMID E-13C6	Z-006-1ML	1 mL	100 µg/mL in Methanol	~€269.89[3]
Midland Scientific	Millipore Sigma Zonisamide-13C6 Solution	SIGMA Z-006-1ML	1 mL	100 µg/mL in Methanol	\$376.59[1]

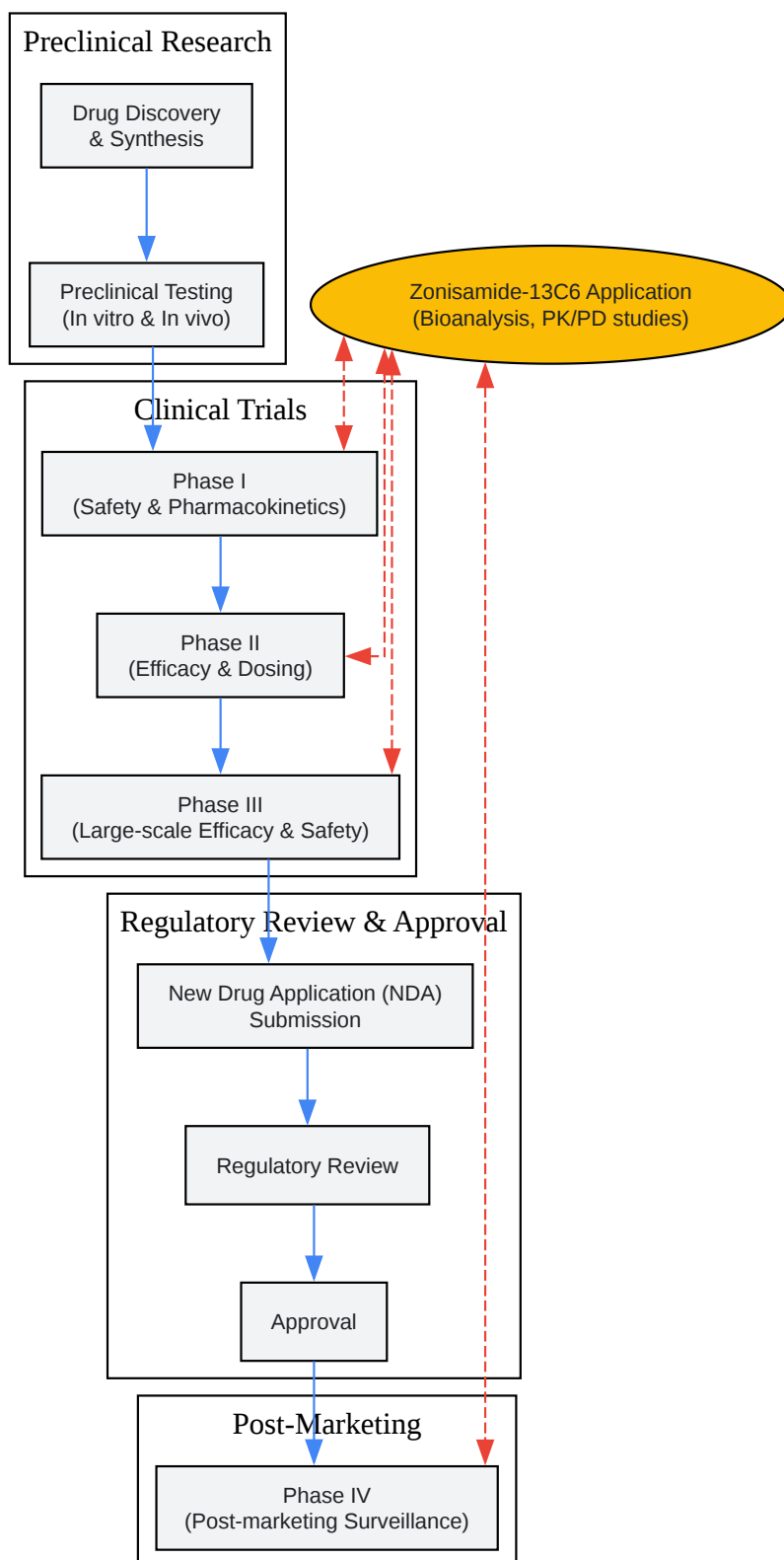
Note: The CAS number for **Zonisamide-13C6** is 1435934-68-1.[1][2]

Mechanism of Action of Zonisamide

Zonisamide exerts its anticonvulsant effects through a multi-faceted mechanism of action that is not yet fully elucidated. However, research has identified several key molecular targets.[3][4] The primary mechanisms are believed to be the blockade of voltage-gated sodium channels and T-type calcium channels.[5][6] By blocking these channels, Zonisamide stabilizes neuronal membranes and suppresses neuronal hypersynchronization, which is a hallmark of epileptic seizures.[3] Additionally, Zonisamide may modulate GABAergic and glutamatergic neurotransmission, further contributing to its anti-seizure activity.[1][4]







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